Technical Guide: 2-Chloroallyl Diethyldithiocarbamate-d10 (Sulfallate-d10)

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Compound of Interest

Compound Name:	*Sulfallate-d10*
CAS No.:	*1794760-34-1*
Cat. No.:	*B587500*

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Executive Summary

2-chloroallyl diethyldithiocarbamate-d10 (commonly referred to as **Sulfallate-d10**) is the stable isotope-labeled analog of the thiocarbamate herbicide Sulfallate (CDEC). It functions primarily as an Internal Standard (IS) in quantitative mass spectrometry (LC-MS/MS and GC-MS).

By incorporating ten deuterium atoms into the diethylamine moiety, this compound exhibits a mass shift of +10 Da relative to the native analyte. This shift is sufficient to prevent isotopic overlap (cross-talk) while maintaining chromatographic behavior nearly identical to the non-deuterated parent. This guide details the physicochemical properties, synthesis logic, and analytical protocols for utilizing **Sulfallate-d10** in high-sensitivity residue analysis.

Physicochemical Profile & Molecular Architecture

Structural Definition

The core structure consists of a dithiocarbamate backbone. The nitrogen atom is substituted with two fully deuterated ethyl groups (

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), and the sulfur is esterified with a 2-chloroallyl group.

- IUPAC Name: 2-chloroprop-2-enyl

  -bis(1,1,2,2,2-pentadeuterioethyl)carbamodithioate

- Common Name: **Sulfallate-d10**; CDEC-d10

- CAS Registry: (Labeled analog typically not indexed; Parent CAS: 95-06-7)[1][2][3]

Molecular Weight & Formula

The substitution of 10 protium atoms (

) with deuterium (

) results in a significant mass increase.

Property	Native Sulfallate (CDEC)	Sulfallate-d10 (IS)
Chemical Formula		
Average MW	223.79 g/mol	233.85 g/mol
Monoisotopic Mass	223.0256 Da	233.0884 Da
Physical State	Oily liquid (Amber)	Oily liquid (Amber)
Solubility	Soluble in organic solvents (MeOH, Acetonitrile, Hexane); Low water solubility	Identical to parent

Structural Visualization (DOT)

The following diagram illustrates the chemical connectivity, highlighting the deuterated ethyl wings.

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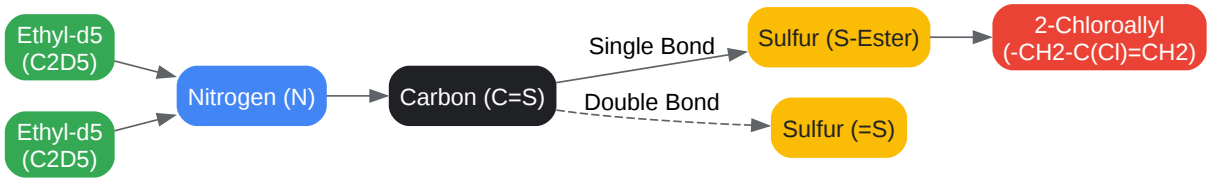

Figure 1: Molecular Connectivity of Sulfallate-d10

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Synthesis & Production Logic

Retrosynthetic Analysis

The synthesis of dithiocarbamates is a robust, one-pot nucleophilic substitution. For the d10-isotopologue, the cost-driving reagent is Diethylamine-d10. To maximize yield and isotopic purity, the reaction follows a convergent pathway:

- Formation of the Dithiocarbamate Salt: Reaction of diethylamine-d10 with carbon disulfide ( ) in the presence of a base (NaOH or KOH).
- Esterification: Alkylation of the salt with 2,3-dichloro-1-propene.

Synthesis Workflow Diagram

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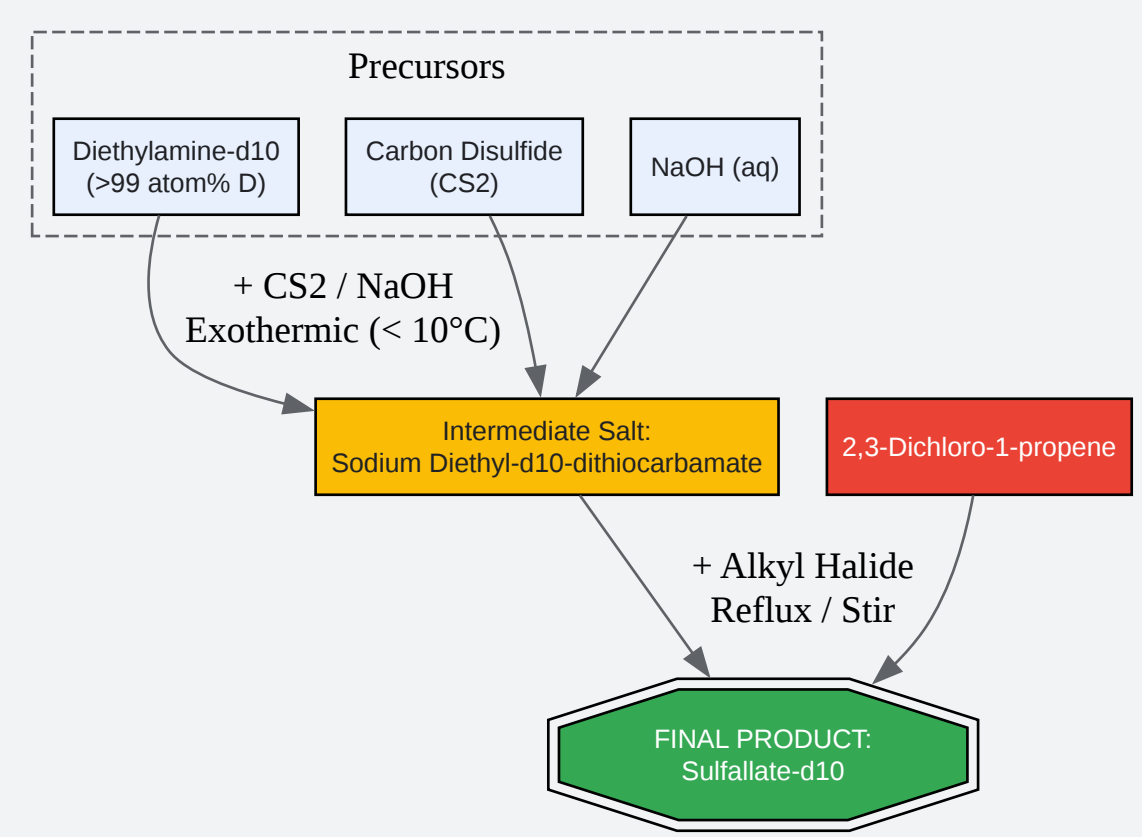

Figure 2: Synthesis Pathway for Sulfallate-d10

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Step-by-Step Protocol

Note: All steps involving

and deuterated amines must be performed in a fume hood due to toxicity and volatility.

- Reagent Prep: Dissolve 10 mmol of Diethylamine-d10 in 10 mL of water/ethanol (1:1) mixture.
- Salt Formation: Cool to 0-5°C. Add 10 mmol of Carbon Disulfide (

) dropwise. Simultaneously add 10 mmol of NaOH (20% aq solution) to maintain pH > 9. Stir for 30 minutes. The solution will turn yellow/orange, indicating the formation of sodium diethyldithiocarbamate-d10.
- Alkylation: Add 11 mmol (slight excess) of 2,3-dichloro-1-propene dropwise to the reaction mixture.

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- Reaction: Allow the mixture to warm to room temperature and stir for 2-4 hours. A phase separation will occur as the oily ester forms.
- Extraction: Extract the aqueous mixture with

  mL of Dichloromethane (DCM) or Hexane.
- Purification: Wash the organic layer with water and brine. Dry over anhydrous

  . Evaporate solvent under reduced pressure.
- Validation: Verify isotopic enrichment (>99%) via MS.

Analytical Methodologies

Mass Spectrometry (LC-MS/MS)

Sulfallate-d10 is detected using Electrospray Ionization (ESI+) or Atmospheric Pressure Chemical Ionization (APCI).

- Precursor Ion:

  (approx).
- Key Transitions (MRM):
  - Quantifier:

    (Diethyl-d10-amine fragment).
  - Qualifier:

    (Dithiocarbamate-d10 core).

Interpretation of Mass Shift: The +10 Da shift separates the IS from the native Sulfallate (

224). The absence of "cross-talk" (IS signal appearing in the analyte channel) is critical. The high stability of the C-D bond ensures no back-exchange during extraction.

NMR Characterization

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- 1H NMR (Native): Shows characteristic triplet (methyl) and quartet (methylene) for ethyl groups.
- 1H NMR (d10): The ethyl signals disappear completely (silent in proton NMR). The only remaining signals are from the 2-chloroallyl group:
  - Singlet/Multiplet around 4.2 ppm (S-

    -).
  - Multiplets around 5.4-5.6 ppm (=CH

    vinyl protons).

Application Protocol: Residue Analysis

This protocol describes the use of **Sulfallate-d10** as an Internal Standard for analyzing vegetable matrices (e.g., lettuce, tomatoes).

Reagent Preparation

- Stock Solution (IS): Dissolve 10 mg **Sulfallate-d10** in 10 mL Acetone (1000 µg/mL). Store at -20°C.
- Working Solution: Dilute Stock to 1 µg/mL in Acetonitrile.

Sample Extraction (QuEChERS Method)

- Weighing: Weigh 10.0 g of homogenized vegetable sample into a 50 mL centrifuge tube.
- Spiking (IS): Add 50 µL of **Sulfallate-d10** Working Solution (50 ng absolute) to the sample before solvent addition. This corrects for extraction efficiency.
- Extraction: Add 10 mL Acetonitrile. Vortex for 1 min.
- Salting Out: Add QuEChERS salts (4g

  , 1g NaCl). Shake vigorously for 1 min. Centrifuge at 3000 rpm for 5 min.

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- Cleanup (dSPE): Transfer 1 mL of supernatant to a dSPE tube (PSA + C18). Vortex and centrifuge.[4]
- Analysis: Transfer clear extract to an LC vial. Inject into LC-MS/MS.

Calculation

Calculate the concentration of Native Sulfallate (

) using the Response Factor (

):

Since the IS is added at the start, the recovery rate cancels out, providing high accuracy.

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